

Cell passage number effect on Taxamairin B responsiveness

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Compound of Interest

Compound Name: Taxamairin B

Cat. No.: B021798

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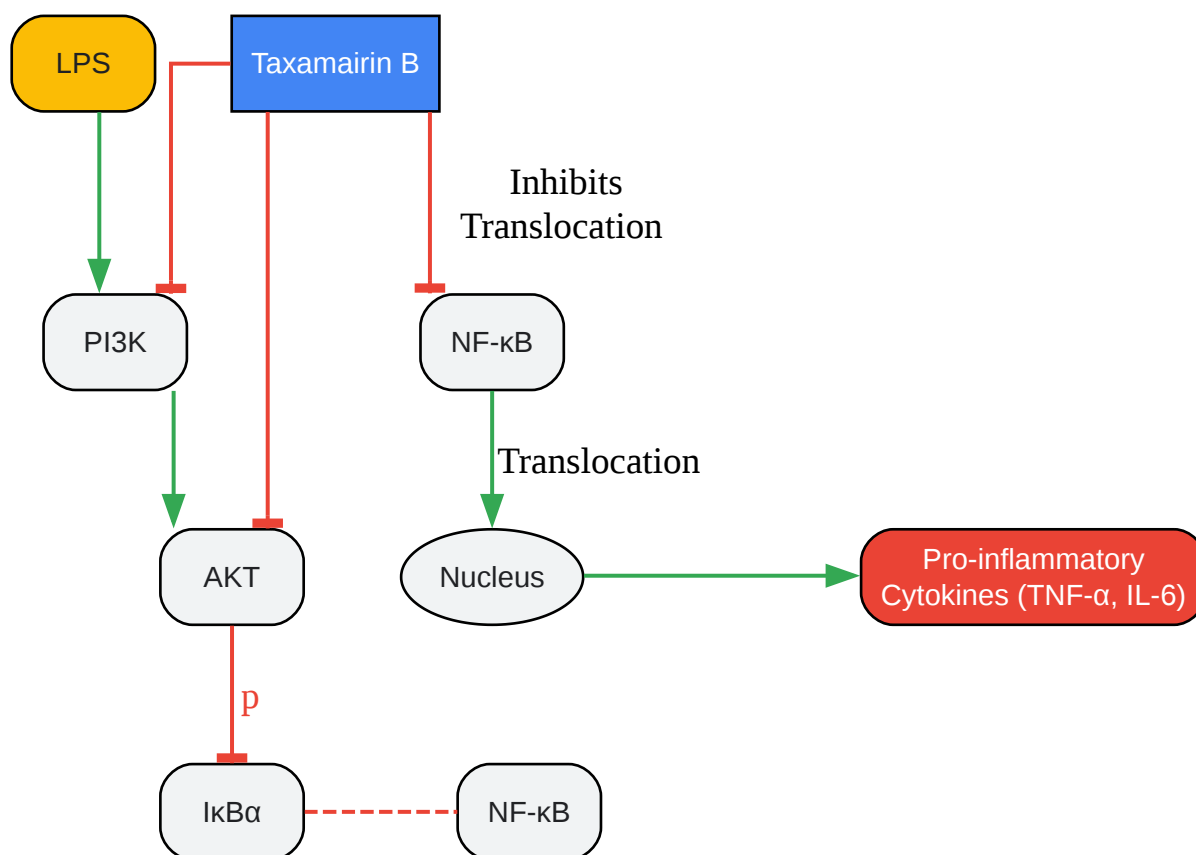
Technical Support Center: Taxamairin B Experiments

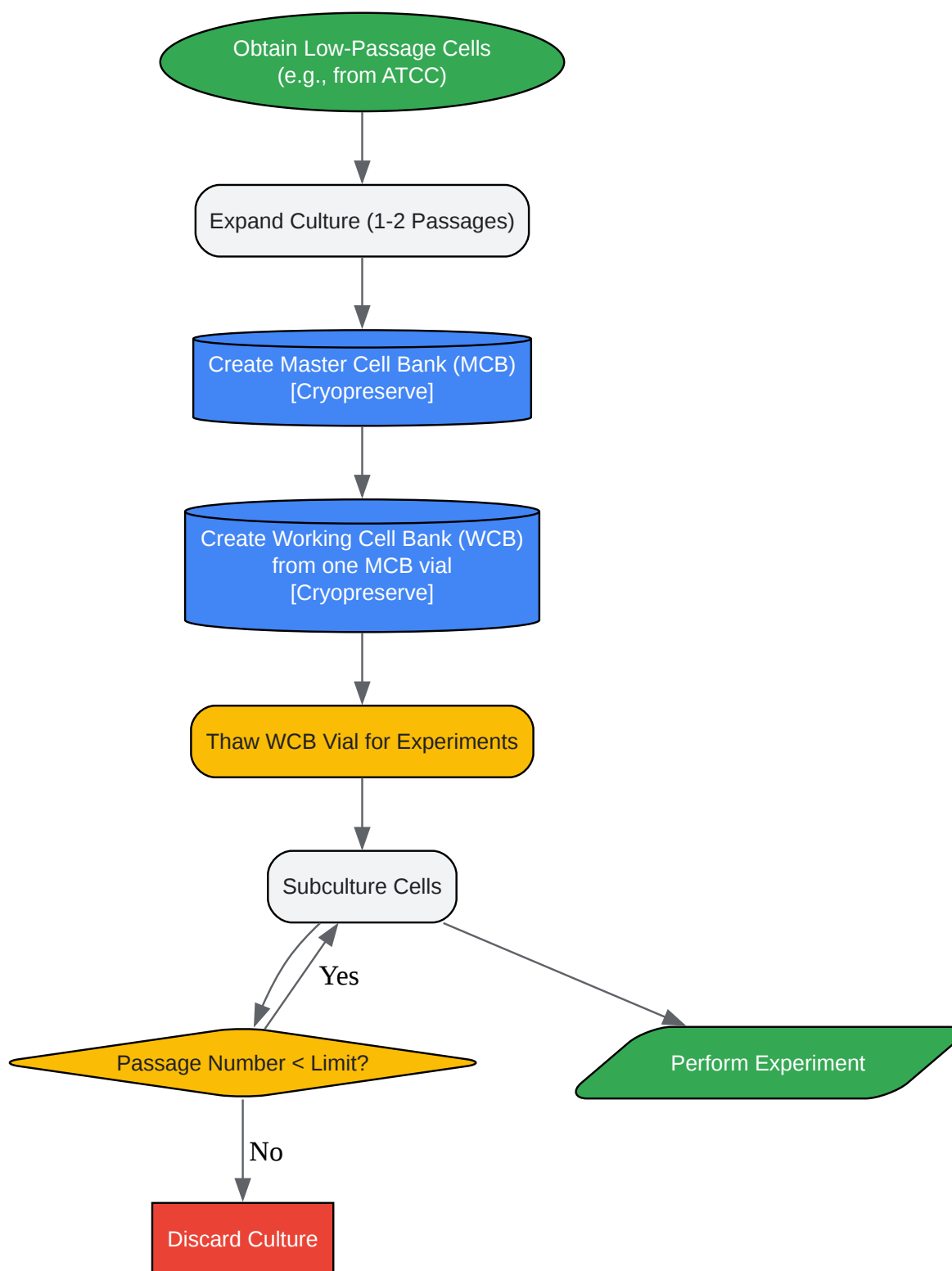
This guide provides troubleshooting advice and frequently asked questions for researchers working with **Taxamairin B**, focusing on how cell passage number can impact experimental outcomes.

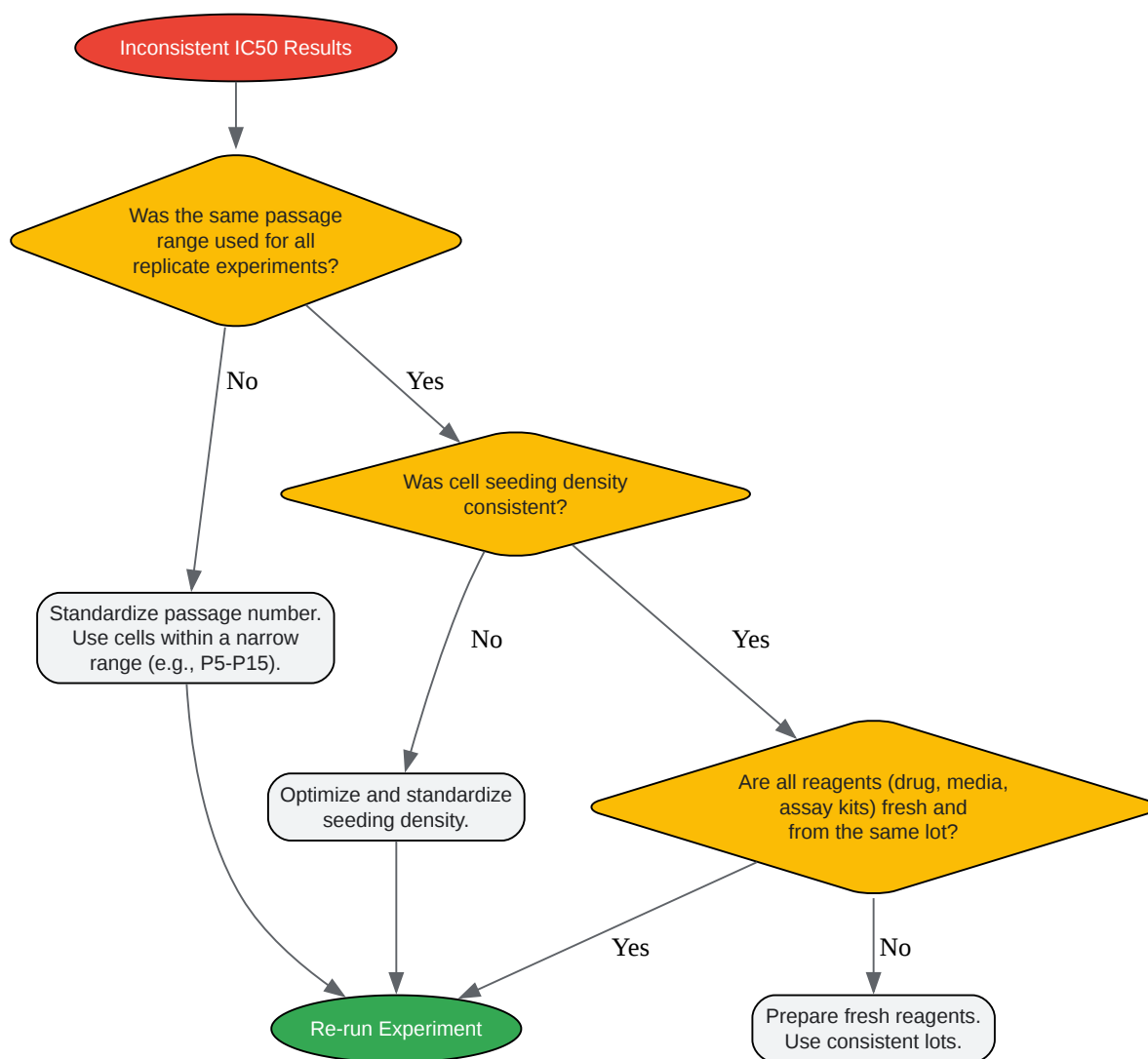
Frequently Asked Questions (FAQs)

Q1: What is Taxamairin B and what is its known mechanism of action?

A: **Taxamairin B** is a potent anti-inflammatory agent.^[1] Its primary mechanism involves the downregulation of the PI3K/AKT signaling pathway.^{[1][2]} This action leads to the inhibition of NF-κB's nuclear translocation, a key step in the inflammatory response.^{[1][2]} Consequently, **Taxamairin B** suppresses the production of various pro-inflammatory cytokines, such as TNF-α, IL-1β, and IL-6.^[1]







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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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